

A Technical Guide to Ethylene- β -ionol-d3 for Research Applications

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Compound of Interest

Compound Name: Ethylene- β -ionol-d3

Cat. No.: B15558371

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on Ethylene- β -ionol-d3, a deuterated analog of Ethylene- β -ionol. This document is intended for researchers and professionals in analytical chemistry, food science, and drug development who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Introduction to Ethylene- β -ionol-d3

Ethylene- β -ionol-d3 (CAS No. 77265-43-1) is a stable isotope-labeled version of Ethylene- β -ionol, a volatile organic compound and a derivative of β -ionone. Due to the substitution of three hydrogen atoms with deuterium, this compound has a higher molecular weight than its unlabeled counterpart. This property makes it an ideal internal standard for quantitative analysis using mass spectrometry (MS), particularly in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) applications.^[1]

The use of a stable isotope-labeled internal standard like Ethylene- β -ionol-d3 is a robust method to correct for analyte loss during sample preparation and for variations in instrument response, thereby improving the accuracy and precision of quantification.

Sourcing and Procurement

Ethylene- β -ionol-d3 for research purposes can be purchased from specialized chemical suppliers. Two such suppliers are:

- Pharmaffiliates: Offers Ethylene- β -ionol-d3 with CAS No. 77265-43-1. They provide the compound as a light yellow oil, which should be stored at 2-8°C.
- MedchemExpress (MCE): Also lists Ethylene- β -ionol-d3 (CAS 77265-43-1) among their available stable isotope-labeled compounds.[\[1\]](#)[\[2\]](#)

When procuring this compound, it is crucial to obtain a Certificate of Analysis (CoA) from the supplier. The CoA provides vital information regarding the chemical and isotopic purity of the batch.

Quantitative Data

The following table summarizes the typical chemical and physical properties of Ethylene- β -ionol-d3. The purity specifications are representative of commercially available stable isotope-labeled standards.

Property	Value	Reference
Chemical Name	(1E)-3-methyl-1-(2,6,6-trimethyl-1-cyclohexen-1-yl)-1,4-pentadien-3-ol-d3	Pharmaffiliates
CAS Number	77265-43-1	Pharmaffiliates, MedchemExpress[1][2]
Molecular Formula	C ₁₅ H ₂₁ D ₃ O	Pharmaffiliates
Molecular Weight	223.37 g/mol	Pharmaffiliates, MedchemExpress[1][2]
Appearance	Light Yellow Oil	Pharmaffiliates
Storage Conditions	2-8°C Refrigerator	Pharmaffiliates
Typical Chemical Purity	>99%	BenchChem[3]
Typical Isotopic Enrichment	≥98%	BenchChem[3]

Experimental Protocols

The primary application of Ethylene-β-ionol-d3 is as an internal standard for the quantification of Ethylene-β-ionol or related analytes in complex matrices. Below is a detailed experimental protocol for the analysis of volatile compounds in a fruit juice matrix using Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS), a common technique for such analyses.[4][5]

Objective:

To quantify the concentration of Ethylene-β-ionol in a fruit juice sample using Ethylene-β-ionol-d3 as an internal standard.

Materials and Reagents:

- Fruit juice sample
- Ethylene-β-ionol analytical standard

- Ethylene- β -ionol-d3 internal standard (IS)
- Methanol (HPLC grade)
- Deionized water
- Sodium chloride (analytical grade)
- 20 mL headspace vials with screw caps and PTFE/silicone septa
- SPME fiber assembly (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)
- GC-MS system with a suitable capillary column (e.g., DB-5MS)

Procedure:

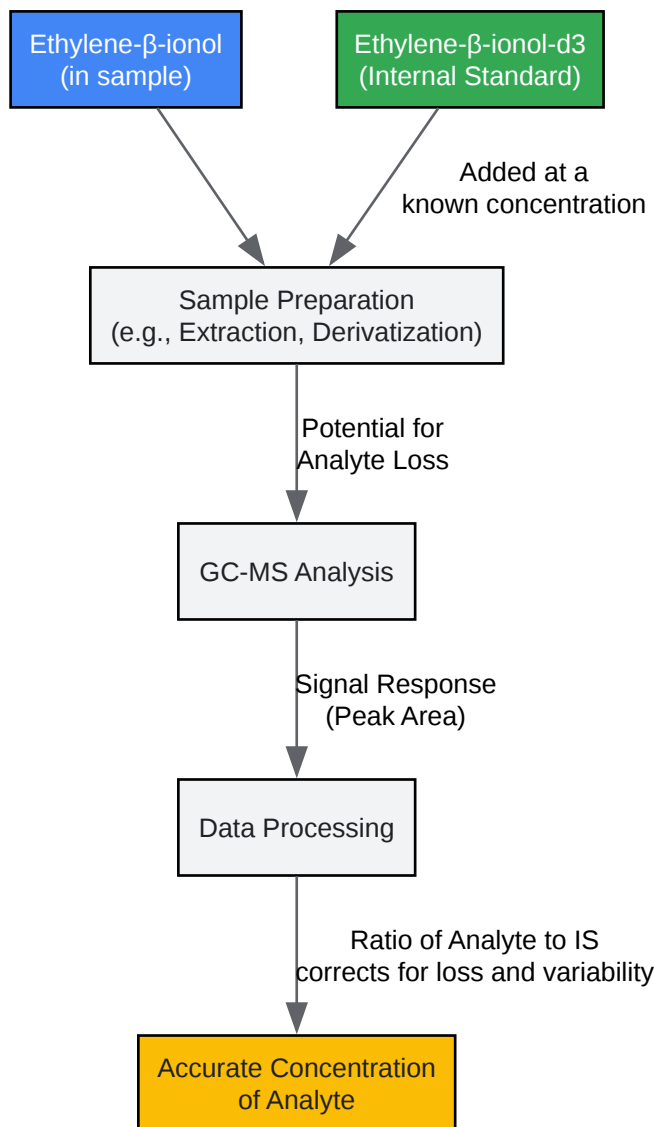
- Preparation of Standard Solutions:
 - Prepare a stock solution of Ethylene- β -ionol (1 mg/mL) in methanol.
 - Prepare a stock solution of Ethylene- β -ionol-d3 (1 mg/mL) in methanol.
 - From the Ethylene- β -ionol stock solution, prepare a series of calibration standards by serial dilution in a 1:1 methanol/water solution to cover the expected concentration range in the sample.
 - Spike each calibration standard with the Ethylene- β -ionol-d3 internal standard to a final concentration of 50 ng/mL.
- Sample Preparation:
 - Centrifuge the fruit juice sample to remove any pulp or suspended solids.
 - In a 20 mL headspace vial, place 5 mL of the clarified fruit juice.
 - Add 1 g of sodium chloride to the vial to increase the ionic strength of the sample, which enhances the release of volatile compounds into the headspace.

- Spike the sample with the Ethylene- β -ionol-d3 internal standard to a final concentration of 50 ng/mL.
- Immediately seal the vial with the screw cap.
- HS-SPME Extraction:
 - Place the vial in a heating block or water bath equipped with a magnetic stirrer, set to 40°C.
 - Allow the sample to equilibrate for 20 minutes with gentle stirring.
 - Expose the SPME fiber to the headspace of the sample for 30 minutes at 40°C to allow for the adsorption of volatile compounds.
- GC-MS Analysis:
 - After extraction, immediately transfer the SPME fiber to the injection port of the GC-MS, which is held at 250°C for thermal desorption of the analytes for 5 minutes.
 - GC Conditions (example):
 - Column: DB-5MS (30 m x 0.25 mm, 0.25 μ m film thickness)
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min
 - Oven Temperature Program: Start at 35°C for 2 minutes, ramp to 160°C at 3°C/min, then ramp to 240°C at 10°C/min and hold for 10 minutes.
 - MS Conditions (example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Ion Source Temperature: 230°C
 - Transfer Line Temperature: 280°C
 - Acquisition Mode: Selected Ion Monitoring (SIM)

- Monitor characteristic ions for Ethylene- β -ionol (analyte) and Ethylene- β -ionol-d3 (internal standard).
- Data Analysis:
 - Integrate the peak areas for the selected ions of both the analyte and the internal standard.
 - Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area) for each calibration standard.
 - Construct a calibration curve by plotting the response ratio against the concentration of the analyte for the calibration standards.
 - Calculate the response ratio for the fruit juice sample.
 - Determine the concentration of Ethylene- β -ionol in the sample by interpolating its response ratio on the calibration curve.

Visualizations

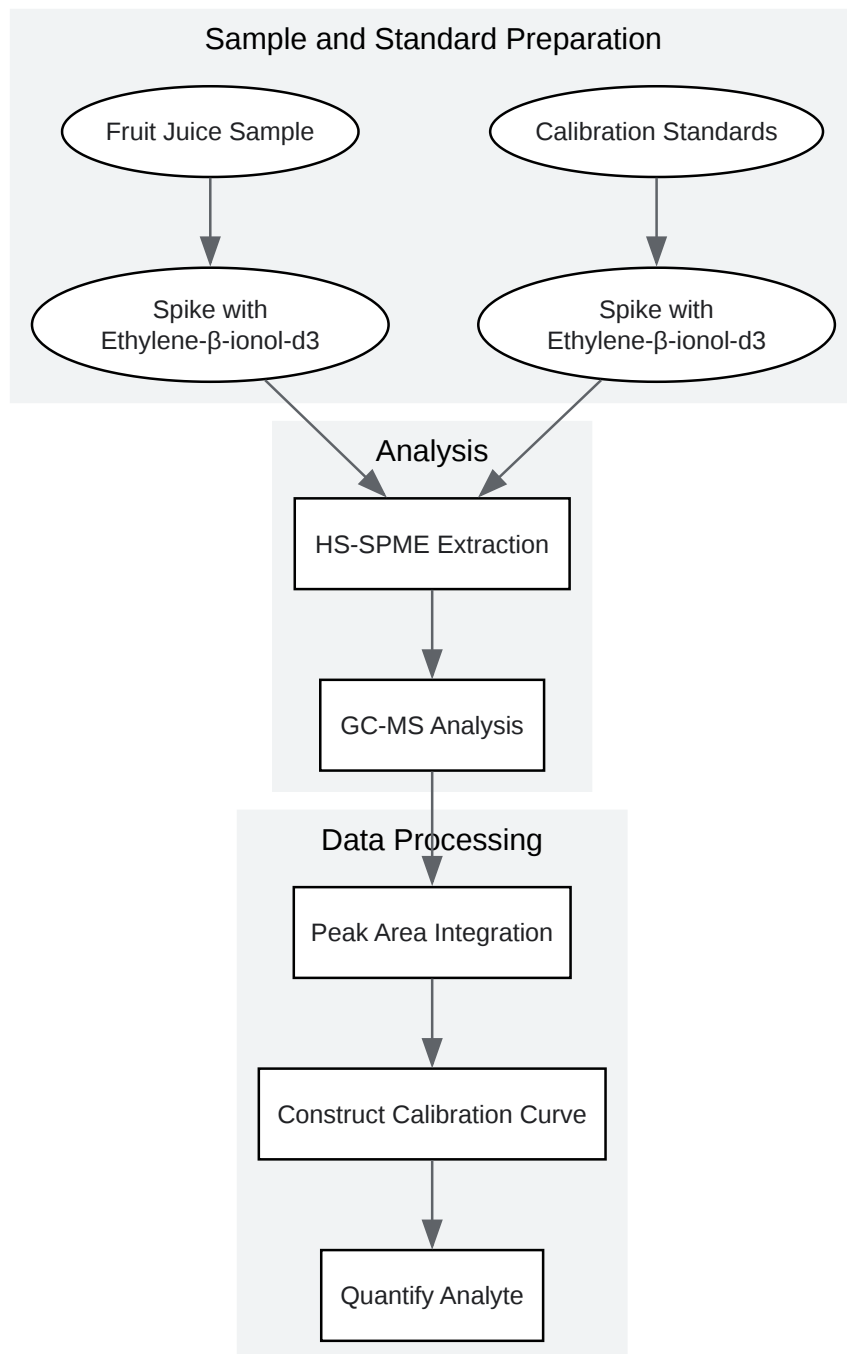
Logical Relationship: Role of Ethylene- β -ionol-d3 in Quantitative Analysis

Role of Ethylene- β -ionol-d3 in Quantitative Analysis

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Caption: The role of Ethylene- β -ionol-d3 as an internal standard in quantitative analysis.

Experimental Workflow: Quantification of Ethylene- β -ionol in Fruit Juice

Workflow for Quantification of Ethylene- β -ionol in Fruit Juice[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of Ethylene- β -ionol using an internal standard.

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